

Lucidin-3-O-glucoside CAS number and molecular formula.

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Compound of Interest

Compound Name: Lucidin3-O-glucoside

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Lucidin-3-O-glucoside: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Lucidin-3-O-glucoside, including its chemical identity and a summary of the currently limited scientific knowledge. This document is intended to serve as a foundational resource for researchers and professionals in drug development and natural product chemistry.

Core Chemical Data

Lucidin-3-O-glucoside is an anthraquinone glycoside. Its fundamental chemical properties are summarized below.

Identifier	Value	Source
CAS Number	22255-29-4	[1][2][3][4][5]
Molecular Formula	C21H20O10	[1][2][3][4][5]
Molecular Weight	432.38 g/mol	[1][2][3][4][5]

Physicochemical Properties



The following table outlines the predicted and available physicochemical data for Lucidin-3-O-glucoside. It is important to note that much of this information is based on computational predictions.

Property	Value	Source
Melting Point	220 - 221 °C (from methanol)	[5]
Boiling Point (Predicted)	778.9 ± 60.0 °C	[5]
Flash Point (Predicted)	289.2 ± 27.8 °C	[5]
Density (Predicted)	1.673 ± 0.06 g/cm ³	[5]
LogP (Predicted)	0.08	[2]

Biological Activity and Research Landscape

Scientific literature specifically detailing the biological activities, experimental protocols, and signaling pathways of Lucidin-3-O-glucoside is notably scarce. The majority of available information is confined to chemical supplier databases, which confirm its basic identity.

One study has pointed to the antifeedant activity of an anthraquinone aldehyde present in Galium aparine L., where Lucidin-3-O-glucoside is also found[1]. However, in-depth studies elucidating its mechanism of action, pharmacokinetic profile, and potential therapeutic applications are not readily available in published research.

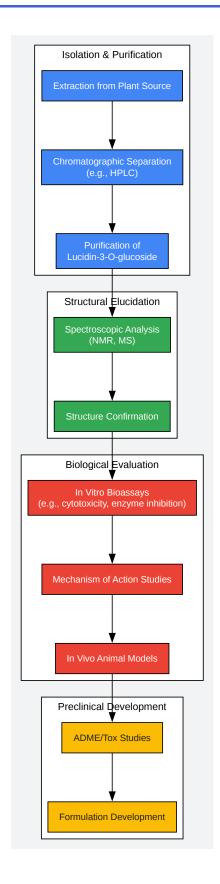
The broader body of research on related compounds, such as Lucidin (the aglycone) and other anthraquinone glycosides, suggests potential for biological activity. However, it is crucial to emphasize that these findings are not directly transferable to Lucidin-3-O-glucoside.

Given the limited specific data, this guide presents a generalized experimental workflow that could be adapted for the investigation of Lucidin-3-O-glucoside, from isolation to biological characterization.

Proposed Experimental Workflow

The following diagram illustrates a logical workflow for the comprehensive study of a natural product like Lucidin-3-O-glucoside, for which limited data exists.





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Caption: A generalized workflow for the research and development of Lucidin-3-O-glucoside.



Conclusion

Lucidin-3-O-glucoside remains a largely uncharacterized natural product. While its fundamental chemical identity is established, a significant gap exists in the scientific literature regarding its biological functions and potential applications. The information provided in this guide serves as a starting point for researchers and highlights the need for further investigation into this compound. The proposed experimental workflow offers a roadmap for future studies to unlock the potential of Lucidin-3-O-glucoside.

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